

Calcium Bromate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Calcium bromate*

Cat. No.: *B156135*

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This guide provides a detailed examination of the fundamental chemical properties of **calcium bromate**, focusing on its molecular formula and molar mass. The information is presented to support research and development activities where precise chemical characterization is essential.

Molecular and Molar Characteristics

Calcium bromate is an inorganic compound formed from one calcium cation (Ca^{2+}) and two bromate anions (BrO_3^-).

Molecular Formula

The molecular formula for **calcium bromate** is $\text{Ca}(\text{BrO}_3)_2$.^{[1][2]} This formula indicates that each molecule of **calcium bromate** contains one calcium atom, two bromine atoms, and six oxygen atoms. An alternative representation of the molecular formula is Br_2CaO_6 .^{[3][4][5]}

Molar Mass

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. The molar mass of **calcium bromate** is calculated as follows:

$$(\text{Atomic mass of Ca}) + 2 * (\text{Atomic mass of Br}) + 6 * (\text{Atomic mass of O})$$

Based on the atomic masses of the elements, the molar mass of **calcium bromate** is approximately 295.88 g/mol .[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **calcium bromate** and its constituent elements.

Element	Symbol	Atomic Mass (g/mol)	Quantity in Ca(BrO ₃) ₂	Total Mass (g/mol)
Calcium	Ca	40.08 [6] [7] [8]	1	40.08
Bromine	Br	79.90 [9]	2	159.80
Oxygen	O	16.00 [10] [11] [12] [13]	6	96.00
Calcium Bromate	Ca(BrO ₃) ₂	295.88		

Experimental Protocols

While this document focuses on the fundamental properties of **calcium bromate**, a common experimental protocol for its synthesis involves the reaction of calcium hydroxide with bromic acid or by the electrolysis of a calcium bromide solution.[\[2\]](#) Another method involves dissolving bromine in a hot solution of calcium hydroxide.[\[2\]](#)

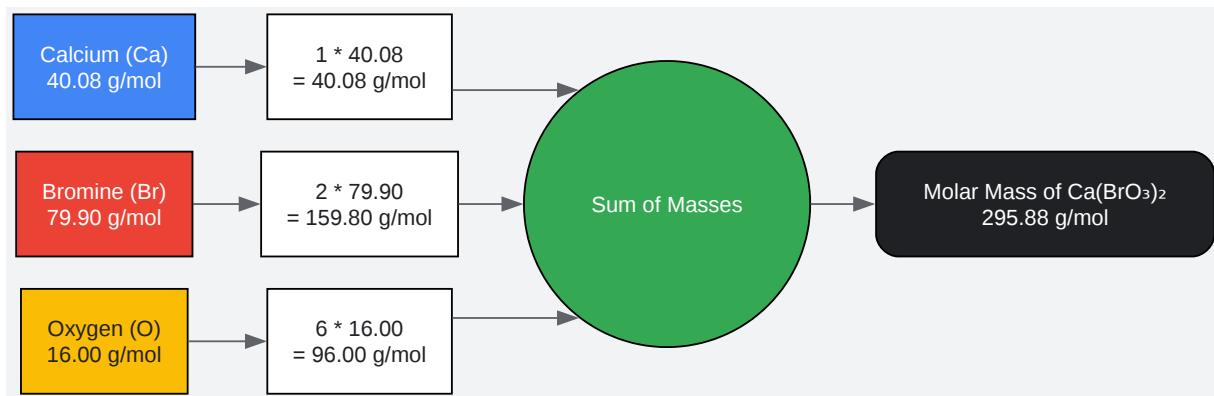
Example Synthesis via Neutralization:

- Preparation of Reactants: Prepare a solution of calcium hydroxide (Ca(OH)₂) and a solution of bromic acid (HBrO₃).
- Reaction: Slowly add the bromic acid solution to the calcium hydroxide solution while stirring. The neutralization reaction is as follows: $\text{Ca(OH)}_2 + 2\text{HBrO}_3 \rightarrow \text{Ca(BrO}_3)_2 + 2\text{H}_2\text{O}$
- Crystallization: Concentrate the resulting solution by heating to evaporate the water.
- Isolation and Purification: Cool the concentrated solution to allow **calcium bromate** crystals to form. The crystals can then be isolated by filtration, washed with a small amount of cold

distilled water, and dried.

Visualization of Molar Mass Calculation

The logical relationship for calculating the molar mass of **calcium bromate** is illustrated in the diagram below.



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Caption: Molar mass calculation workflow for **calcium bromate**.

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